

4-Chloro-2-fluoro-5-methylaniline molecular structure and geometry

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Compound of Interest

Compound Name: 4-Chloro-2-fluoro-5-methylaniline

CAS No.: 116759-33-2

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An In-Depth Technical Guide to the Molecular Structure and Geometry of **4-Chloro-2-fluoro-5-methylaniline**: A Keystone Intermediate for Modern Chemistry

Executive Summary

4-Chloro-2-fluoro-5-methylaniline is a polysubstituted aromatic amine that serves as a critical building block in the synthesis of complex organic molecules. Its strategic importance is most pronounced in the pharmaceutical and agrochemical industries, where its unique structural and electronic properties are leveraged to design new therapeutic agents and crop protection agents.^{[1][2]} This technical guide provides a comprehensive analysis of the molecular structure, geometry, and electronic landscape of **4-Chloro-2-fluoro-5-methylaniline**. Authored from the perspective of a senior application scientist, this document synthesizes theoretical principles with practical methodologies, offering valuable insights for researchers, chemists, and drug development professionals. We will delve into its architecture through computational analysis, discuss its reactivity based on substituent effects, and provide validated protocols for its analysis and synthesis.

Core Molecular Identity

Understanding the fundamental properties of a molecule begins with its unambiguous identification. **4-Chloro-2-fluoro-5-methylaniline** is registered under several identifiers, which are crucial for database searches, regulatory compliance, and procurement.

Identifier	Value	Source
IUPAC Name	4-chloro-2-fluoro-5-methylaniline	[3]
CAS Number	116759-33-2	[1][3][4]
Molecular Formula	C ₇ H ₇ ClFN	[1][3][5]
Molecular Weight	159.59 g/mol	[1][3]
Canonical SMILES	<chem>CC1=CC(=C(C=C1Cl)F)N</chem>	[3]
InChI	InChI=1S/C7H7ClFN/c1-4-2-7(10)6(9)3-5(4)8/h2-3H,10H2,1H3	[3]
Appearance	Typically a pale yellow to white solid or powder.[1][4]	

The Molecular Architecture: A Positional and Geometric Analysis

The functionality and reactivity of **4-Chloro-2-fluoro-5-methylaniline** are direct consequences of the specific arrangement of its substituent groups on the aniline core. The systematic IUPAC name precisely defines this architecture.[1]

- **Aniline Backbone:** The core is a benzene ring with an amino (-NH₂) group, which defines the base name "aniline".
- **Substituent Positions:**
 - A Fluorine (F) atom is at the C2 position (ortho to the amino group).
 - A Chlorine (Cl) atom is at the C4 position (para to the amino group).

- A Methyl ($-\text{CH}_3$) group is at the C5 position (meta to the amino group).

This specific arrangement prevents the formation of intramolecular hydrogen bonds between the amino group and the ortho-fluoro substituent, a factor that significantly influences its physical properties and conformational preferences.

Caption: 2D structure of **4-Chloro-2-fluoro-5-methylaniline** with IUPAC numbering.

Predicted Geometric Parameters

While a definitive crystal structure from X-ray diffraction provides the most accurate geometric data, such information is not always available for common chemical intermediates. In its absence, computational chemistry offers a highly reliable method for predicting molecular geometry. The following parameters are based on typical values for substituted benzenes and insights from Density Functional Theory (DFT) calculations on analogous structures.^{[6][7]}

Parameter	Typical Predicted Value	Rationale & Commentary
Aromatic C-C Bond Length	1.39 - 1.42 Å	Standard for benzene rings, with minor variations due to substituent electronic effects. [1]
C-N Bond Length	~1.40 Å	The amino group's nitrogen has some sp ² character due to resonance with the ring, shortening the bond compared to a typical C-N single bond.
C-F Bond Length	~1.35 Å	The high electronegativity of fluorine creates a short, strong, and polarized bond. [1]
C-Cl Bond Length	~1.73 Å	The larger atomic radius of chlorine results in a longer bond compared to C-F.
Amino Group Geometry	Pyramidal (non-planar)	Unlike a simple amide, the amino group in aniline is not perfectly planar with the aromatic ring. It possesses a measurable out-of-plane angle (inversion angle) of 37-46°. Electron-withdrawing groups, like the fluorine and chlorine in this molecule, tend to pull electron density into the ring, increasing the nitrogen's sp ² character and favoring a more planar geometry. [7]

The Electronic Landscape and Its Impact on Reactivity

The chemical behavior of **4-Chloro-2-fluoro-5-methylaniline** is governed by the interplay of electronic effects from its five substituents.

- **Amino Group (-NH₂):** A powerful activating group that directs electrophilic aromatic substitution to the ortho and para positions through resonance (+R effect). However, the para position is blocked by chlorine.
- **Fluorine (-F) and Chlorine (-Cl):** These halogens are deactivating via their strong inductive electron withdrawal (-I effect) but are ortho, para directing through a weaker resonance donation (+R effect).
- **Methyl Group (-CH₃):** A weakly activating group that donates electron density through hyperconjugation and induction (+I effect).

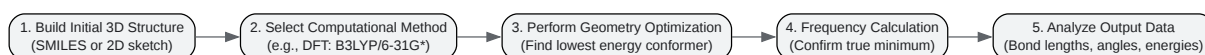
Causality in Reactivity: The combined electronic profile makes this molecule an interesting substrate for further functionalization. The amino group is the most powerful activating director, but its ortho positions (C2 and C6) are sterically and electronically distinct. The C2 position is blocked by fluorine, while the C6 position is sterically unhindered and activated by both the amino and methyl groups, making it a likely site for electrophilic attack. This predictable reactivity is a key reason for its utility as a chemical intermediate.^[1]

Methodologies for Structural and Synthetic Validation

To ensure scientific integrity, theoretical models must be paired with robust experimental and computational protocols.

Workflow for Computational Geometry Optimization

Modern chemical research relies heavily on computational modeling to predict and understand molecular properties before committing to lengthy laboratory synthesis. Density Functional Theory (DFT) is the workhorse for this type of analysis.



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Caption: Standard workflow for computational geometry optimization using DFT.

Protocol: Density Functional Theory (DFT) for Geometry Optimization

This protocol describes a self-validating system for obtaining a reliable predicted geometry.

- Structure Input: Generate an initial 3D structure from the molecule's SMILES string (CC1=CC(=C(C=C1Cl)F)N) using software such as Avogadro or GaussView.
- Method Selection:
 - Theory: Choose Density Functional Theory (DFT) for its balance of accuracy and computational cost.
 - Functional: Select the B3LYP hybrid functional, a widely validated and effective choice for organic molecules.
 - Basis Set: Employ the 6-31G(d) basis set as a starting point, which includes polarization functions on heavy atoms, essential for accurately describing the geometry of halogenated compounds.
- Calculation Execution: Submit a geometry optimization calculation. The algorithm will iteratively adjust atomic positions to find the minimum energy conformation on the potential energy surface.
- Validation Step (Frequency Analysis):
 - Causality: A true energy minimum must have no imaginary frequencies, which correspond to transition states.
 - Procedure: Following optimization, perform a frequency calculation at the same level of theory.

- Verification: Confirm that the output shows zero imaginary frequencies. If one is present, it indicates a saddle point, and the structure must be perturbed along the imaginary frequency's vibrational mode and re-optimized.
- Data Extraction: Once a true minimum is confirmed, extract the optimized Cartesian coordinates. From these, all geometric parameters (bond lengths, bond angles, dihedral angles) can be precisely measured.

Protocol: A Representative Synthetic Pathway

The synthesis of substituted anilines often involves the modification of a pre-existing aniline or the reduction of a corresponding nitroaromatic compound. A common and reliable method for introducing an amino group is the hydrolysis of an acetanilide precursor, which protects the amine during other reaction steps. The following protocol is adapted from the synthesis of the closely related 4-chloro-2-fluoroaniline.^[8]

- Starting Material: 4-Chloro-2-fluoro-5-methylacetanilide (This precursor would be synthesized first, for instance, by chlorination of 2-fluoro-5-methylacetanilide).
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve the acetanilide precursor (1.0 equivalent) in ethanol.
- Hydrolysis: Prepare a solution of sodium hydroxide (NaOH, ~2.2 equivalents) in water and add it dropwise to the stirred ethanolic solution.
 - Expert Insight: The use of a strong base like NaOH is necessary to hydrolyze the stable amide bond. The reaction is performed in a water/ethanol mixture to ensure solubility of both the organic substrate and the inorganic base.
- Reflux: Upon complete addition of the NaOH solution, heat the reaction mixture to reflux (approximately 80-90°C) for 3-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup and Extraction:
 - Cool the mixture to room temperature.

- Transfer the mixture to a separatory funnel and extract the product into an organic solvent such as diethyl ether or ethyl acetate (3x volumes).
- Combine the organic layers and wash with brine (saturated NaCl solution) to remove residual water and inorganic salts.
- Purification:
 - Dry the organic extract over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄).
 - Filter off the drying agent and concentrate the solution under reduced pressure using a rotary evaporator.
 - The resulting crude product can be further purified by vacuum distillation or recrystallization to yield pure **4-Chloro-2-fluoro-5-methylaniline**.

Applications in Drug Discovery and Materials Science

The precise geometry and electronic nature of **4-Chloro-2-fluoro-5-methylaniline** make it a valuable precursor in several high-value applications.

- **Pharmaceuticals:** Halogen atoms, particularly chlorine and fluorine, are ubiquitous in modern pharmaceuticals.^[9] They can modulate a drug's metabolic stability, lipophilicity (logP), and binding affinity to protein targets. This aniline derivative serves as a key starting material for building more complex active pharmaceutical ingredients (APIs).^{[1][10]}
- **Agrochemicals:** The compound is an important intermediate in the synthesis of herbicides and pesticides.^{[1][11]} The specific substitution pattern is often designed to confer selectivity and potency for agricultural applications.
- **Dyes and Pigments:** Aromatic amines are foundational to the dye industry. This compound can be diazotized and coupled to form a variety of azo dyes with specific chromatic properties.^[2]
- **Liquid Crystals:** The rigid, substituted benzene ring structure is a common feature in molecules designed for liquid crystal applications.^[11]

Conclusion

4-Chloro-2-fluoro-5-methylaniline is more than a simple chemical; it is a carefully designed molecular scaffold. Its geometry is a product of the steric and electronic interplay between its five distinct substituents, resulting in a predictable and exploitable reactivity. A thorough understanding of its structure, best achieved through a combination of computational modeling and spectroscopic analysis, is essential for its effective use. For researchers in drug discovery and materials science, this compound represents a versatile and powerful tool for the rational design of next-generation functional molecules.

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